

The Efficacy of 4-Ethyloctanal as a Fragrance Ingredient: A Comparative Guide

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Compound of Interest

Compound Name: 4-Ethyloctanal

Cat. No.: B3054142

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This guide provides a comprehensive comparison of the fragrance ingredient **4-ethyloctanal** against common linear aliphatic aldehyde alternatives: octanal, nonanal, and decanal. The information presented herein is intended to assist in the selection of fragrance components by providing objective performance data and detailed experimental methodologies.

Executive Summary

4-Ethyloctanal is a branched-chain aldehyde that offers a unique and complex olfactory profile, distinguishing it from its linear counterparts.^[1] While linear aldehydes like octanal, nonanal, and decanal provide characteristic citrusy and waxy notes, **4-ethyloctanal** contributes a multifaceted aroma with floral, waxy, fatty, milky, citrus, and fruity aspects.^[1] This complexity can be advantageous in creating sophisticated and nuanced fragrance compositions. This guide presents a comparative analysis of these fragrance ingredients based on their odor profile, intensity, and inferred longevity and stability from available physical-chemical data.

Comparative Analysis of Fragrance Properties

The following table summarizes the key performance indicators for **4-ethyloctanal** and its linear alternatives. Direct comparative experimental data for longevity and stability in a standardized fragrance base is limited in publicly available literature. Therefore, these characteristics are inferred from physical properties such as boiling point and vapor pressure, which are reliable indicators of a fragrance ingredient's tenacity and persistence.

Property	4-Ethyloctanal	Octanal (C8)	Nonanal (C9)	Decanal (C10)
CAS Number	58475-04-0[1][2]	124-13-0[3]	124-19-6[4]	112-31-2[5][6]
Molecular Formula	C10H20O[7]	C8H16O[3]	C9H18O	C10H20O[6]
Molecular Weight (g/mol)	156.27[7]	128.21[3]	142.24[8]	156.27[6]
Odor Profile	Floral, waxy, fatty, milky, citrus, fruity[1]	Sharp, penetrating citrus, waxy, orange peel, fatty-green	Waxy, aldehydic, citrus, fresh, green lemon peel, cucumber fattiness[9]	Sweet, waxy, orange peel, floral, citrus[5][10]
Odor Detection Threshold (ppb in water)	Data not available	0.7	1.0	0.1
Boiling Point (°C)	201-203[2][7]	171[3]	190-192	207-209[6]
Vapor Pressure (mmHg @ 25°C)	0.276 (est.)[2]	0.51	~0.26[4]	0.08
Flash Point (°C)	70.56[2]	51[3]	64	83[6]
Inferred Longevity	High	Moderate	Moderate-High	High
Inferred Stability	Good	Moderate	Good	Good

Note: Odor detection thresholds for linear aldehydes are from water-based studies and serve as a proxy for potency. The lower the threshold, the more potent the odorant. Longevity and stability are inferred from boiling point and vapor pressure; higher boiling points and lower vapor pressures suggest greater longevity and stability.

Experimental Protocols

To ensure objective and reproducible comparisons of fragrance ingredient efficacy, the following experimental protocols are recommended.

Sensory Panel Evaluation for Odor Profile and Intensity

This protocol is designed to qualitatively and quantitatively assess the olfactory characteristics of fragrance ingredients.

- Objective: To determine the odor profile and intensity of **4-ethyloctanal** and its alternatives.
- Materials:
 - **4-Ethyloctanal**, Octanal, Nonanal, Decanal (high purity grade)
 - Odorless solvent (e.g., diethyl phthalate or ethanol)
 - Standard fragrance blotters
 - Controlled environment sensory evaluation room
- Procedure:
 - Prepare 1% solutions of each aldehyde in the chosen solvent.
 - Dip a standard fragrance blotter into each solution to a depth of 1 cm for 2 seconds.
 - Allow the blotters to air-dry for 30 seconds.
 - Present the blotters to a trained sensory panel ($n \geq 10$) in a randomized order.
 - Panelists will rate the odor intensity on a labeled magnitude scale (LMS) from 0 (no sensation) to 100 (strongest imaginable).
 - Panelists will provide descriptive terms for the odor profile.
 - Evaluations are to be conducted at initial application ($t=0$) and at subsequent time points (e.g., 1, 2, 4, 6, and 8 hours) to assess the evolution of the odor.

Headspace Gas Chromatography-Mass Spectrometry (GC-MS) for Longevity Analysis

This method provides a quantitative measure of the evaporation rate of a fragrance ingredient from a substrate, which is a direct indicator of its longevity.

- Objective: To quantify the release of **4-ethyloctanal** and its alternatives from a substrate over time.
- Materials:
 - Fragrance solutions (1% in ethanol)
 - Substrate (e.g., cotton fabric swatch or synthetic skin)
 - Dynamic Headspace Sampler
 - Gas Chromatograph-Mass Spectrometer (GC-MS)
- Procedure:
 - Apply a standardized amount (e.g., 10 μ L) of each fragrance solution to the substrate.
 - Place the substrate in a temperature-controlled headspace vial.
 - At specified time intervals (e.g., 0, 1, 2, 4, 6, 8 hours), purge the headspace with an inert gas and trap the volatile compounds on a sorbent tube.[\[11\]](#)
 - Thermally desorb the trapped compounds into the GC-MS for separation and quantification.
 - The peak area of each aldehyde at different time points is used to calculate the evaporation rate.

Accelerated Stability Testing

This protocol is used to predict the long-term stability of fragrance ingredients in a cosmetic formulation.

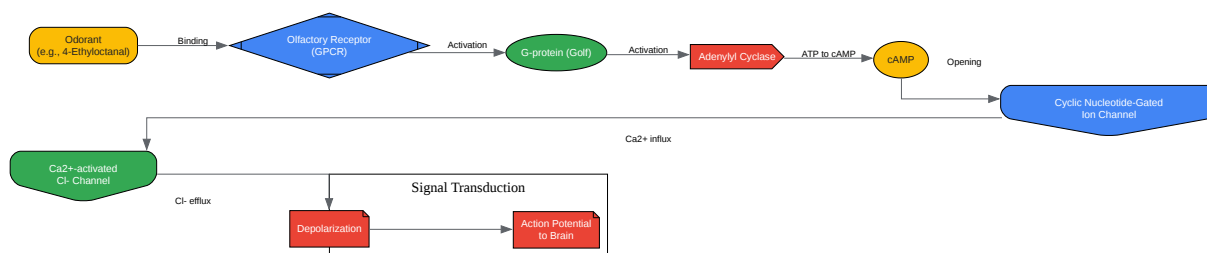
- Objective: To assess the chemical stability of **4-ethyloctanal** and its alternatives in a representative cosmetic base.

- Materials:
 - Fragrance ingredients
 - Simple cosmetic base (e.g., oil-in-water emulsion)
 - Controlled temperature and humidity chambers
 - GC-MS for chemical analysis
- Procedure:
 - Incorporate each aldehyde at a concentration of 0.5% into the cosmetic base.
 - Store samples in sealed, airtight containers under various conditions:[12][13]
 - Elevated temperature (e.g., 40°C, 50°C)
 - Freeze-thaw cycles (e.g., -10°C to 25°C)
 - UV light exposure
 - At regular intervals (e.g., 1, 2, 4, 8, 12 weeks), analyze the samples for:
 - Changes in color, odor, and pH.
 - Concentration of the aldehyde using GC-MS to determine degradation.
 - Formation of any degradation byproducts.

Mandatory Visualizations

Olfactory Signaling Pathway

The perception of aldehydes, like **4-ethyloctanal**, is initiated by their interaction with olfactory receptors (ORs), which are G-protein coupled receptors (GPCRs) located on the cilia of olfactory sensory neurons.[14][15][16] This interaction triggers a signaling cascade that ultimately leads to the perception of smell in the brain.

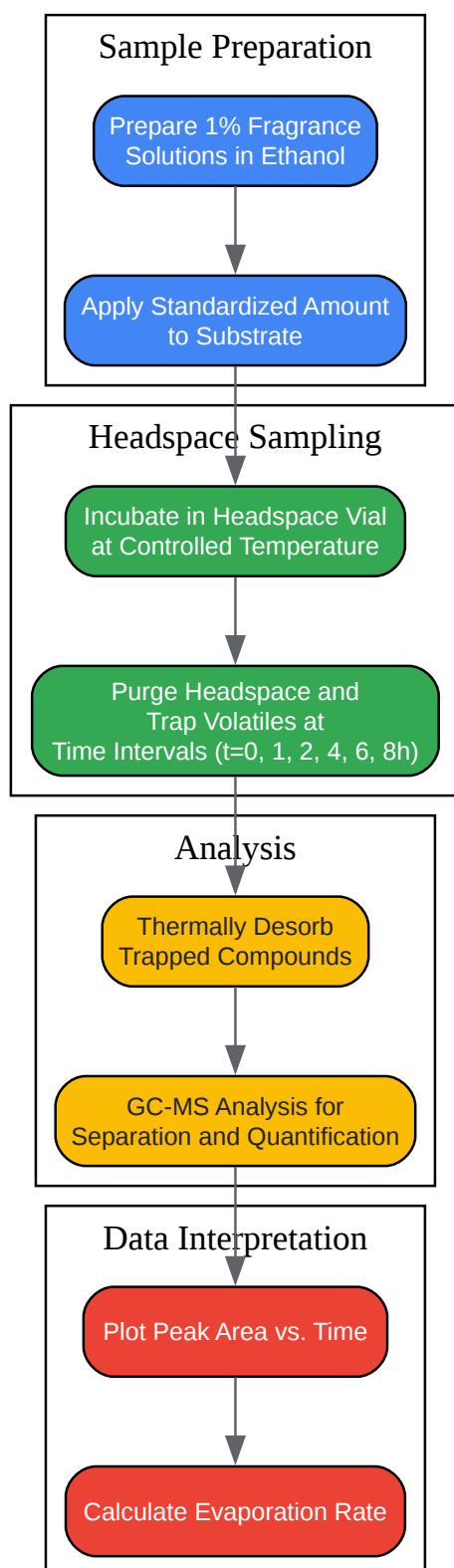


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Caption: Olfactory signal transduction pathway for aldehyde perception.

Experimental Workflow for Fragrance Longevity Analysis

The following diagram illustrates the key steps in determining the longevity of a fragrance ingredient using headspace GC-MS.



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Caption: Workflow for headspace GC-MS analysis of fragrance longevity.

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